

An In-depth Technical Guide to Hexane-3-sulfonyl Chloride

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Compound of Interest

Compound Name: *Hexane-3-sulfonyl chloride*

CAS No.: 1081524-29-9

Cat. No.: B1465830

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **Hexane-3-sulfonyl chloride** (CAS Number: 1081524-29-9), a potentially valuable but currently under-documented organosulfur compound. Recognizing the limited specific literature for this particular isomer, this document synthesizes available data and draws upon established knowledge of closely related analogs, such as 1-Hexanesulfonyl chloride, and the broader class of sulfonyl chlorides to offer actionable insights for its application in research and development.

Introduction to Hexane-3-sulfonyl Chloride

Hexane-3-sulfonyl chloride is an organic compound featuring a sulfonyl chloride functional group attached to the third carbon of a hexane chain.^{[1][2]} The sulfonyl chloride group is a highly reactive electrophile, making this molecule a potentially useful building block in organic synthesis, particularly for the introduction of the hexan-3-sulfonyl moiety.^{[3][4]} While specific experimental data for **Hexane-3-sulfonyl chloride** is not widely available in peer-reviewed literature, its chemical behavior can be largely inferred from the well-documented chemistry of other aliphatic sulfonyl chlorides.^{[4][5][6]}

The strategic placement of the sulfonyl group at the 3-position may offer unique steric and electronic properties compared to its terminal isomer, 1-Hexanesulfonyl chloride, potentially influencing its reactivity and the properties of its derivatives.

Chemical and Physical Properties

Specific experimental data for the physical properties of **Hexane-3-sulfonyl chloride** are not readily available. However, predicted data and the properties of the isomeric 1-Hexanesulfonyl chloride provide a reasonable estimation.

Property	Hexane-3-sulfonyl chloride (Predicted)	1-Hexanesulfonyl chloride (Experimental)
CAS Number	1081524-29-9[7]	14532-24-2
Molecular Formula	C6H13ClO2S	C6H13ClO2S
Molecular Weight	184.68 g/mol	184.68 g/mol
Appearance	Likely a colorless to pale yellow liquid[5]	Colorless to pale yellow liquid[5]
Odor	Pungent[5]	Pungent[5]
Refractive Index	Not available	n _{20/D} 1.459
Predicted Collision Cross Section (CCS) Data for [M+H] ⁺	135.1 Å ² [1]	Not available

Table 1: Comparison of properties between **Hexane-3-sulfonyl chloride** and 1-Hexanesulfonyl chloride.

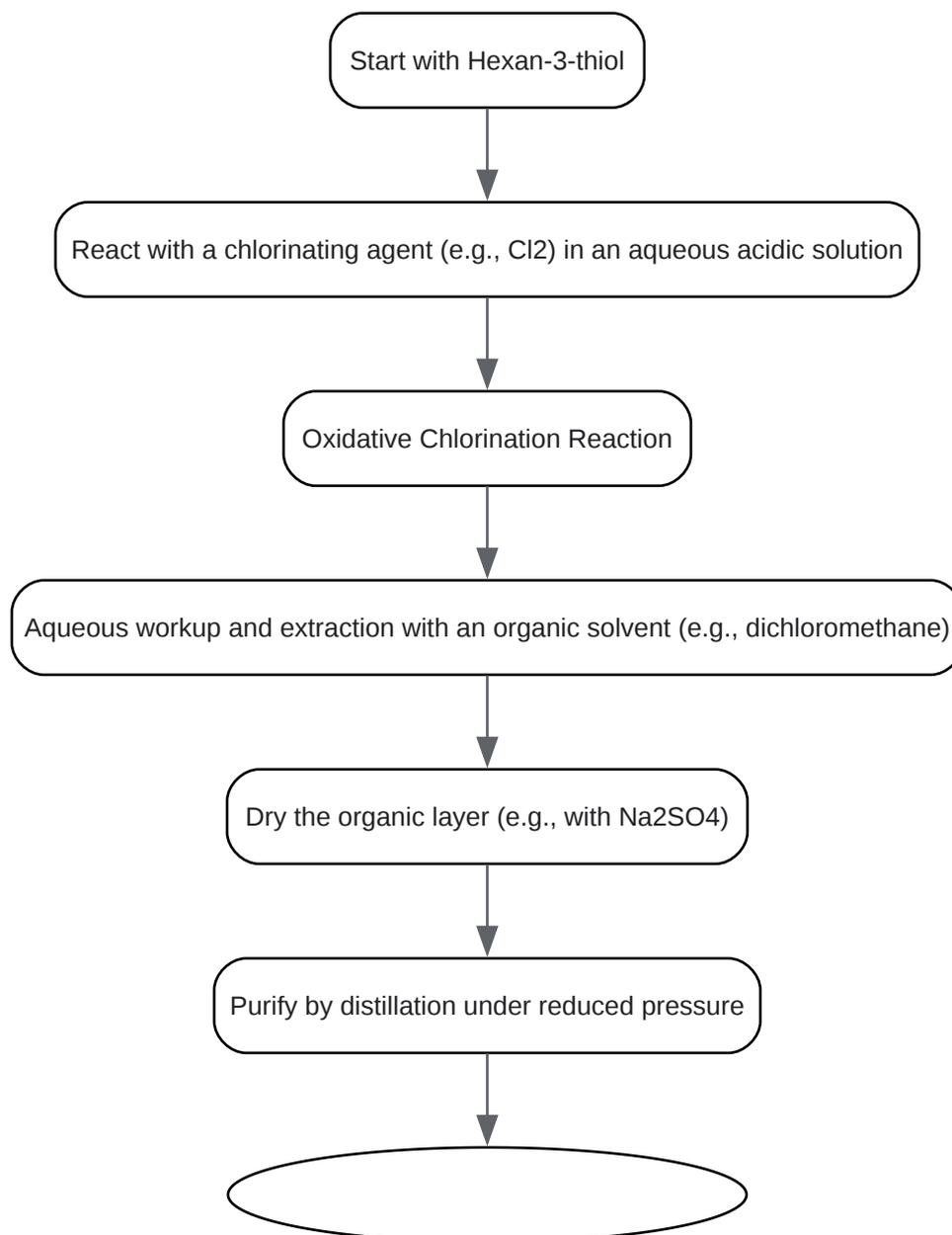
Synthesis of Alkyl Sulfonyl Chlorides

While a specific, validated protocol for the synthesis of **Hexane-3-sulfonyl chloride** is not published, several general methods for the preparation of aliphatic sulfonyl chlorides are well-established and should be applicable.

Oxidative Chlorination of Thiols or Thioacetates

A common and effective method for synthesizing sulfonyl chlorides is the oxidative chlorination of the corresponding thiol or a thiol precursor like a thioacetate. This reaction is typically carried out using a chlorinating agent in an aqueous medium.

Workflow for the Synthesis of a Hexanesulfonyl Chloride (adapted from 1-Hexanesulfonyl chloride synthesis):



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Caption: General workflow for the synthesis of **Hexane-3-sulfonyl chloride**.

From Sulfonic Acids

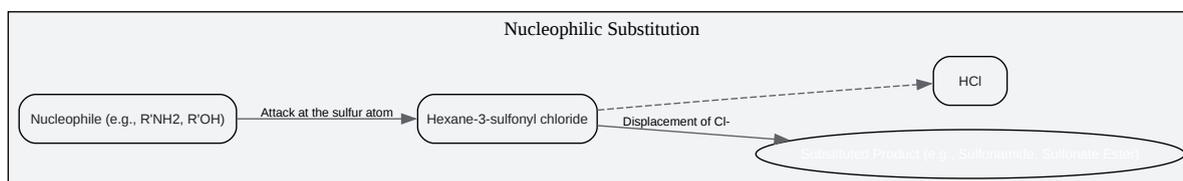
Another route involves the conversion of the corresponding sulfonic acid to the sulfonyl chloride using a chlorinating agent such as thionyl chloride (SOCl₂) or phosphorus pentachloride (PCl₅).

From Sulfonyl Hydrazides

A facile method for the synthesis of sulfonyl chlorides involves the reaction of sulfonyl hydrazides with N-chlorosuccinimide (NCS).[8] This method is often advantageous due to its mild reaction conditions.[8]

Reactivity and Chemical Transformations

The chemistry of **Hexane-3-sulfonyl chloride** is dominated by the electrophilic nature of the sulfur atom in the sulfonyl chloride group. This makes it highly susceptible to nucleophilic attack, leading to the displacement of the chloride ion.



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Caption: Nucleophilic substitution at the sulfonyl chloride group.

Formation of Sulfonamides

One of the most important reactions of sulfonyl chlorides is their reaction with primary or secondary amines to form sulfonamides.[3][4][9] This reaction is fundamental in medicinal chemistry for the synthesis of a wide array of biologically active compounds.[3][10] The reaction is typically carried out in the presence of a base to neutralize the HCl byproduct.[11]

Experimental Protocol for Sulfonamide Synthesis (General):

- Dissolve the amine in a suitable aprotic solvent (e.g., dichloromethane, THF).
- Add a non-nucleophilic base (e.g., triethylamine, pyridine).
- Cool the mixture in an ice bath.
- Slowly add a solution of **Hexane-3-sulfonyl chloride** in the same solvent.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Perform an aqueous workup to remove the base hydrochloride and any unreacted starting materials.
- Dry the organic layer and concentrate under reduced pressure.
- Purify the resulting sulfonamide by recrystallization or column chromatography.

Formation of Sulfonate Esters

Hexane-3-sulfonyl chloride will react with alcohols in the presence of a base to yield sulfonate esters.^[4] These esters are excellent leaving groups in nucleophilic substitution reactions.^[11]

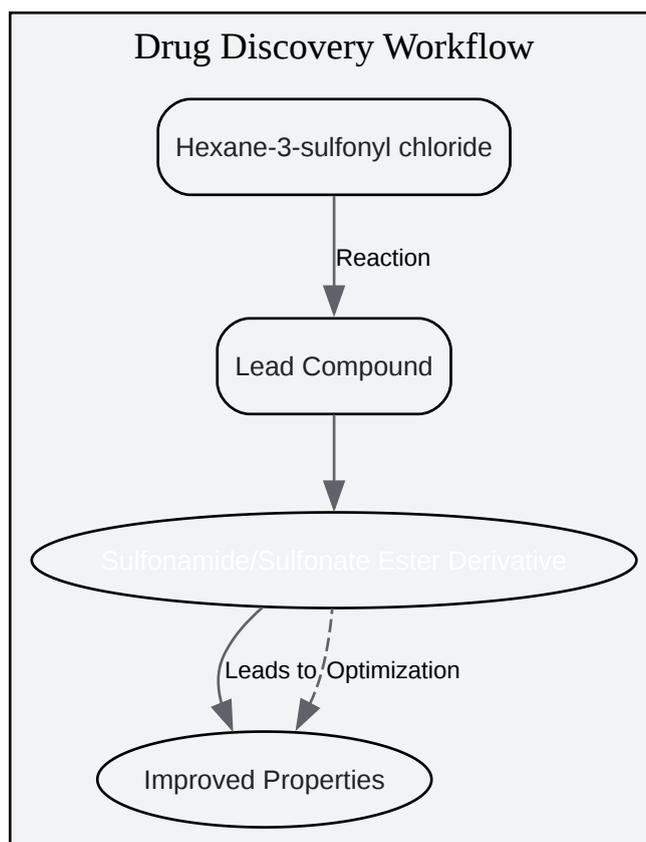
Hydrolysis

Sulfonyl chlorides react with water to produce the corresponding sulfonic acid.^[4] This reaction is often undesirable and necessitates the use of anhydrous conditions when working with sulfonyl chlorides.

Applications in Drug Development and Medicinal Chemistry

The sulfonyl and sulfonamide functional groups are privileged structures in medicinal chemistry due to their unique physicochemical properties and their ability to engage in favorable interactions with biological targets.^{[10][12]} The introduction of a Hexane-3-sulfonyl moiety could be a valuable strategy in drug design for several reasons:

- **Modulation of Physicochemical Properties:** The sulfonyl group can influence a molecule's solubility, polarity, and metabolic stability.[12] The lipophilic hexyl chain of **Hexane-3-sulfonyl chloride** can be used to tune the overall lipophilicity of a drug candidate.
- **Hydrogen Bonding:** The oxygen atoms of the sulfonyl group can act as hydrogen bond acceptors, enhancing the binding affinity of a ligand to its target protein.[12]
- **Bioisosteric Replacement:** The sulfonyl group can serve as a bioisostere for other functional groups like amides or esters, potentially improving pharmacokinetic properties while maintaining biological activity.[12]
- **Metabolic Stability:** The introduction of a sulfonyl group can block metabolically labile sites in a molecule, thereby increasing its in vivo half-life.[12]



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Caption: Role of **Hexane-3-sulfonyl chloride** in lead optimization.

Safety and Handling

Alkyl sulfonyl chlorides are reactive and corrosive compounds that require careful handling.[5]

- Corrosivity: They are corrosive to skin, eyes, and mucous membranes.[5]
- Moisture Sensitivity: They react with water, releasing corrosive HCl gas.[4][13] All handling should be done under anhydrous conditions in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, must be worn at all times.

Conclusion

Hexane-3-sulfonyl chloride, while not extensively characterized in the scientific literature, represents a potentially valuable reagent for organic synthesis and medicinal chemistry. Its utility lies in its ability to introduce the hexan-3-sulfonyl group, which can be used to modulate the properties of molecules for various applications, particularly in drug discovery. The synthetic methods, reactivity patterns, and handling precautions outlined in this guide, based on the established chemistry of analogous sulfonyl chlorides, provide a solid foundation for researchers and scientists to explore the potential of this compound in their work.

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